

# Application Notes and Protocols: Establishing an AZ82-Resistant Cell Line Model

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## Compound of Interest

Compound Name: AZ82

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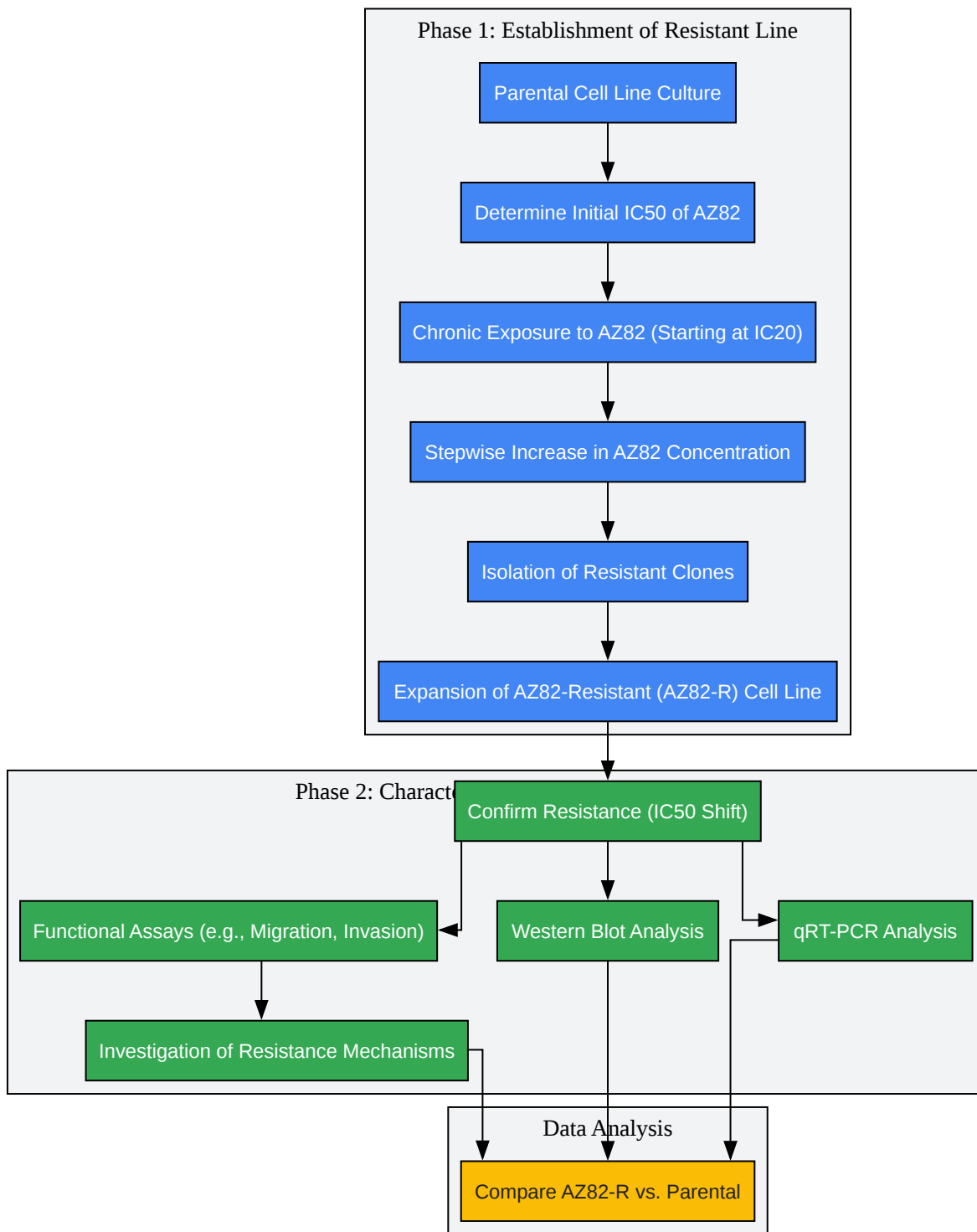
## Introduction

Acquired drug resistance is a significant challenge in cancer therapy, leading to treatment failure and disease progression.[1] Understanding the mechanisms by which cancer cells develop resistance to specific therapeutic agents is crucial for the development of more effective treatment strategies and novel drugs.[2][3] **AZ82** is a known inhibitor of the kinesin motor protein KIFC1, which plays a role in centrosome clustering and is a potential therapeutic target in various cancers.[4][5] This document provides a detailed guide for establishing and characterizing an **AZ82**-resistant cancer cell line model. Such a model is an invaluable tool for investigating the molecular mechanisms of resistance to **AZ82** and for screening potential strategies to overcome it.[2]

The primary method described here for generating a resistant cell line is the stepwise dose-escalation method, where cancer cells are exposed to gradually increasing concentrations of the drug over an extended period.[2] This approach mimics the clinical scenario of acquired resistance.[6]

## Experimental Overview

The process of establishing and characterizing an **AZ82**-resistant cell line involves several key stages. The overall workflow is depicted in the diagram below.



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